

# Molecular formula and weight of 1-Pentadecene

**Author:** BenchChem Technical Support Team. **Date:** January 2026

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Compound Name: 1-Pentadecene

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An In-Depth Technical Guide to **1-Pentadecene**: Molecular Formula, Weight, and Characterization

## Abstract

This technical guide provides a comprehensive overview of **1-Pentadecene** (C<sub>15</sub>H<sub>30</sub>), an unbranched alpha-olefin with significant relevance in various scientific domains. Tailored for researchers, scientists, and professionals in drug development, this document delves into the core molecular properties, physicochemical characteristics, and definitive analytical verification of **1-Pentadecene**. We will establish its molecular formula and weight, detail its key physical properties, and provide a robust, field-proven protocol for its identification and characterization using Gas Chromatography-Mass Spectrometry (GC-MS). The methodologies described herein are designed to ensure scientific integrity and reproducibility, forming a self-validating system for experimental analysis.

## Introduction to 1-Pentadecene

**1-Pentadecene** is a long-chain aliphatic hydrocarbon belonging to the alkene family. Structurally, it is defined as an unbranched, fifteen-carbon alkene featuring a single double bond at the C1-C2 position, making it an alpha-olefin.<sup>[1]</sup> This terminal unsaturation is a key feature, influencing its reactivity and physical properties.

Its formal IUPAC name is pentadec-1-ene, and it is registered under CAS Number 13360-61-7.<sup>[1][2][3]</sup> In scientific literature and commercial contexts, it may be referred to simply as pentadecene. Beyond its role as a laboratory chemical, **1-Pentadecene** has been identified as a mammalian metabolite and is found in various natural sources, including certain plants and

insects, where it can function as a semiochemical (a chemical involved in communication).[1][2][4][5]

## Core Molecular Properties

A foundational understanding of **1-Pentadecene** begins with its molecular formula, structure, and weight. These properties are intrinsic to its identity and dictate its behavior in chemical and biological systems.

### Molecular Formula

The molecular formula for **1-Pentadecene** is  $C_{15}H_{30}$ . [1][3][6] This formula indicates that each molecule is composed of 15 carbon atoms and 30 hydrogen atoms. The general formula for non-cyclic alkenes is  $C_nH_{2n}$ , and **1-Pentadecene** fits this rule perfectly for  $n=15$ , confirming the presence of a single double bond.

### Molecular Structure

The linear formula,  $CH_3(CH_2)_{12}CH=CH_2$ , illustrates the unbranched nature of the hydrocarbon chain with the double bond located at one end. [2] This structure is visualized below.

Caption: 2D representation of the **1-Pentadecene** molecular structure.

### Molecular Weight

The molecular weight (MW) is calculated from the molecular formula using the atomic weights of carbon and hydrogen.

- Atomic weight of Carbon (C)  $\approx 12.011$  u
- Atomic weight of Hydrogen (H)  $\approx 1.008$  u

Calculation:  $MW = (15 \times \text{Atomic Weight of C}) + (30 \times \text{Atomic Weight of H})$   
 $MW = (15 \times 12.011) + (30 \times 1.008)$   
 $MW = 180.165 + 30.240$   
 $MW \approx 210.405$  g/mol

Authoritative databases confirm the molecular weight of **1-Pentadecene** to be approximately 210.40 g/mol. [1][2][6] More precise measurements list the monoisotopic mass as 210.23475 Da. [1]

## Physicochemical Characteristics

The physical properties of **1-Pentadecene** are critical for its handling, storage, and application in experimental settings. The data below is compiled from verified sources.

| Property         | Value                                   | Source(s)    |
|------------------|---|--------------|
| Appearance       | Clear, colorless to light yellow liquid | [5][6]       |
| Melting Point    | -4 °C to -2.8 °C                        | [1][2][5][6] |
| Boiling Point    | 268-269 °C at 760 mmHg                  | [2][5][6]    |
| Density          | ~0.775 g/mL at 25 °C                    | [2][5][6]    |
| Refractive Index | ~1.439 at 20 °C                         | [2]          |
| Water Solubility | Not miscible or difficult to mix        | [5]          |
| Flash Point      | > 110 °C (> 230 °F)                     | [2][4][6]    |

## Analytical Verification Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

### Principle of the Method

For the definitive identification and purity assessment of a volatile, non-polar compound like **1-Pentadecene**, Gas Chromatography-Mass Spectrometry (GC-MS) is the industry-standard analytical technique. The power of this method lies in its dual-stage approach:

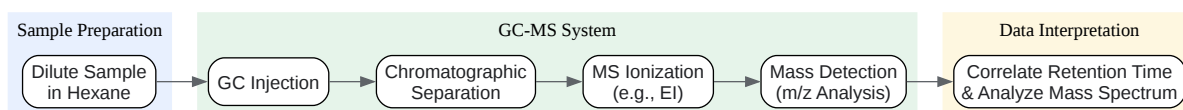
- **Gas Chromatography (GC):** This stage provides high-resolution physical separation. The sample is vaporized and travels through a long, narrow column. Separation occurs based on the compound's boiling point and its differential interactions with the column's stationary phase. This allows **1-Pentadecene** to be isolated from solvents and potential impurities.
- **Mass Spectrometry (MS):** This stage provides definitive molecular identification. As the separated compound elutes from the GC column, it is immediately ionized and fragmented in a predictable manner. The mass spectrometer then separates these fragments based on

their mass-to-charge ( $m/z$ ) ratio, generating a unique mass spectrum that serves as a molecular fingerprint.[7]

This combination ensures that the compound detected not only has the correct retention time but also the exact molecular weight and fragmentation pattern, making the protocol inherently self-validating.

## Experimental Workflow

The logical flow of a GC-MS experiment is a standardized process designed for accuracy and reproducibility.



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Caption: Standard workflow for the GC-MS analysis of **1-Pentadecene**.

## Step-by-Step Methodology

This protocol outlines the necessary steps for the qualitative identification of **1-Pentadecene**.

- Instrumentation & Materials
  - GC-MS System: A standard Gas Chromatograph coupled to a Mass Spectrometer with an electron ionization (EI) source.
  - Reagents: **1-Pentadecene** certified reference standard (>98% purity), GC-grade hexane or dichloromethane.[7]
  - Consumables: GC vials, syringes, appropriate GC column (e.g., non-polar DB-5ms or similar).

- Sample Preparation
  - Prepare a stock solution of the **1-Pentadecene** reference standard at 1 mg/mL in hexane.
  - Prepare a working sample by diluting the stock solution 1:100 in hexane to a final concentration of 10 µg/mL.
  - Prepare a solvent blank using only hexane.
  - If analyzing an unknown sample, prepare it at a similar concentration.
- GC-MS Instrumental Parameters The following parameters serve as a robust starting point and can be optimized as needed.

| Parameter        | Setting  | Rationale   |
|------------------|--|---|
| GC Column        | 30 m x 0.25 mm ID, 0.25 µm film thickness (e.g., DB-5ms)         | Standard non-polar column provides excellent separation for hydrocarbons. |
| Carrier Gas      | Helium (99.999% purity)  | Inert mobile phase.   |
| Flow Rate        | 1.0 mL/min (constant flow)                                       | Optimal for column efficiency and MS interface.                           |
| Injector Temp.   | 250 °C   | Ensures complete and rapid vaporization of the sample.                    |
| Oven Program     | Start at 80°C, hold 2 min, ramp to 280°C at 10°C/min, hold 5 min | Separates 1-Pentadecene from lighter solvents and heavier contaminants.   |
| Injection Volume | 1 µL (Split mode, e.g., 50:1)                                    | Prevents column overloading and ensures sharp peaks.                      |
| MS Source Temp.  | 230 °C   | Standard temperature for stable ionization.                               |
| Ionization Mode  | Electron Ionization (EI) at 70 eV                                | Standard energy for creating reproducible fragmentation patterns.[8]      |
| Mass Scan Range  | 40 - 400 m/z   | Covers the expected molecular ion and key fragments of 1-Pentadecene.     |

- Data Acquisition and Analysis
  - Inject the solvent blank first to ensure system cleanliness.
  - Inject the **1-Pentadecene** reference standard to establish its retention time (RT) and mass spectrum.
  - Inject the unknown sample.

- Qualitative Analysis:
  - Retention Time (RT): The peak corresponding to **1-Pentadecene** in the sample chromatogram must match the RT of the reference standard.
  - Mass Spectrum: The mass spectrum of the sample peak must match the reference spectrum. Key identifiers for **1-Pentadecene** include:
    - A molecular ion ( $M^+$ ) peak at  $m/z$  210.[7] The presence of this peak confirms the molecular weight.
    - Characteristic fragmentation patterns for long-chain alkenes, which typically involve a series of fragment ions separated by 14 Da (corresponding to  $CH_2$  groups).

## Safety and Handling

As a chemical reagent, **1-Pentadecene** requires proper handling in a laboratory setting.

- Hazards: The primary hazard is aspiration toxicity; it may be fatal if swallowed and enters the airways.[1][9] It may also cause skin and eye irritation.[1] It is classified as a combustible liquid.[2]
- Personal Protective Equipment (PPE): Standard PPE, including safety glasses (eyeshields) and chemical-resistant gloves, should be worn at all times.[2]
- Storage: Store in a well-ventilated area away from strong oxidizing agents. Keep containers tightly closed in a dry and cool place.[2][6]

## Conclusion

**1-Pentadecene** is a well-defined alpha-olefin with the molecular formula  $C_{15}H_{30}$  and a molecular weight of 210.40 g/mol. Its identity, purity, and concentration can be reliably determined using the GC-MS protocol detailed in this guide. By correlating the retention time and validating the mass spectrum against a certified reference standard, researchers can have high confidence in their analytical results, ensuring the integrity and reproducibility of their work.

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- To cite this document: BenchChem. [Molecular formula and weight of 1-Pentadecene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078149#molecular-formula-and-weight-of-1-pentadecene]



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